

An In-depth Technical Guide on 1,4-Dihydroanthracene-9,10-diol

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Compound of Interest

Compound Name: 1,4-Dihydroanthracene-9,10-diol

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Introduction

1,4-Dihydroanthracene-9,10-diol is a dihydroxy derivative of anthracene. Its chemical structure, featuring a partially saturated benzene ring fused to an anthracenediol core, makes it a subject of interest in synthetic chemistry and potentially in materials science and pharmacology. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and known biological context, tailored for a scientific audience.

Chemical and Physical Properties

The fundamental properties of **1,4-Dihydroanthracene-9,10-diol** are summarized below. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Reference
IUPAC Name	1,4-dihydroanthracene-9,10-diol	[1]
Synonyms	9,10-Anthracenediol, 1,4-dihydro-; 1,4-Dihydro-9,10-anthracenediol	[1]
CAS Number	56136-13-1	[1]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[1]
Molecular Weight	212.24 g/mol	[1]
Boiling Point	443.2°C at 760 mmHg	
Density	1.322 g/cm ³	
Flash Point	222°C	

Synthesis of 1,4-Dihydroanthracene-9,10-diol

The primary route for the synthesis of dihydroanthracenediols is through the reduction of 9,10-anthraquinone. Various reducing agents can be employed to achieve this transformation.

3.1. General Reaction Scheme

The reduction of 9,10-anthraquinone to **1,4-Dihydroanthracene-9,10-diol** involves the conversion of the two ketone groups to hydroxyl groups and the partial hydrogenation of one of the aromatic rings.

3.2. Experimental Protocol: Reduction of 9,10-Anthraquinone

While a specific protocol for the synthesis of the 1,4-dihydro isomer is not readily available in the reviewed literature, a general method for the reduction of anthraquinone to a related compound, anthrone, using tin and hydrochloric acid is well-established.[2] This procedure can be adapted and optimized for the desired product.

Materials:

- 9,10-Anthraquinone
- Granulated Tin
- Glacial Acetic Acid
- Concentrated Hydrochloric Acid (sp. gr. 1.19)
- Benzene
- Petroleum Ether

Procedure:

- In a 2-liter round-bottomed flask equipped with a reflux condenser, combine 104 g (0.5 mole) of 9,10-anthraquinone and 100 g (0.86 atom) of granulated tin.
- Add 750 cc of glacial acetic acid to the flask.
- Heat the mixture to boiling.
- Over a period of two hours, add 250 cc (8.2 moles) of concentrated hydrochloric acid in 10-cc portions.
- After the addition is complete, continue to reflux the mixture until the anthraquinone has completely dissolved.
- Cool the reaction mixture and filter it with suction to remove any unreacted tin.
- Add 100 cc of water to the filtrate. The product, anthrone, will crystallize upon cooling to approximately 10°C.
- Collect the crystals by suction filtration on a Büchner funnel and wash with water.
- Dry the crude product on a porous plate.
- For purification, recrystallize the product from a 3:1 mixture of benzene and petroleum ether.

Note: To obtain **1,4-Dihydroanthracene-9,10-diol**, the reaction conditions, particularly the reducing agent and solvent, may need to be modified. Alternative reducing systems reported for similar transformations include hydriodic acid with red phosphorus.[3]

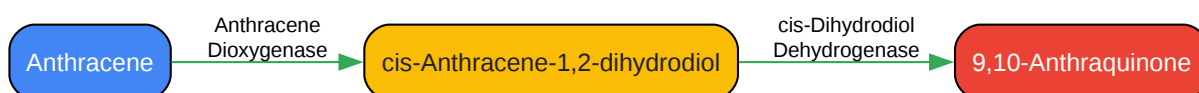
Biological Context and Signaling Pathways

Direct studies on the biological activity and signaling pathways of **1,4-Dihydroanthracene-9,10-diol** are limited. However, the metabolism of the parent compound, anthracene, and related dihydroanthracenediols has been investigated, providing insights into its potential biological fate.

4.1. Metabolic Pathway of Anthracene

Anthracene can be metabolized in biological systems by microorganisms and in mammalian liver microsomes.[4][5][6] A key pathway involves the formation of dihydrodiol intermediates, which can be further oxidized. The enzyme cis-9,10-dihydroanthracene-9,10-diol dehydrogenase is known to catalyze the conversion of cis-9,10-dihydroanthracene-9,10-diol to 9,10-anthraquinone.[7]

The following diagram illustrates the initial steps in the microbial metabolism of anthracene.



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Microbial metabolism of anthracene to 9,10-anthraquinone.

Conclusion

1,4-Dihydroanthracene-9,10-diol is a derivative of anthracene that can be synthesized through the reduction of 9,10-anthraquinone. While its specific biological functions are not well-documented, the metabolic pathways of related compounds suggest it may be an intermediate in the biological processing of polycyclic aromatic hydrocarbons. Further research is warranted to fully elucidate its chemical reactivity, potential applications, and biological significance. This guide provides a foundational understanding for researchers and professionals in the fields of chemistry and drug development to build upon.

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